Application Notes and Protocols: Assessing the Neuroprotective Activity of Astragaloside-II

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Compound of Interest

Compound Name:	*Astragaloside-II*
Cat. No.:	*B15073897*

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Audience: Researchers, scientists, and drug development professionals.

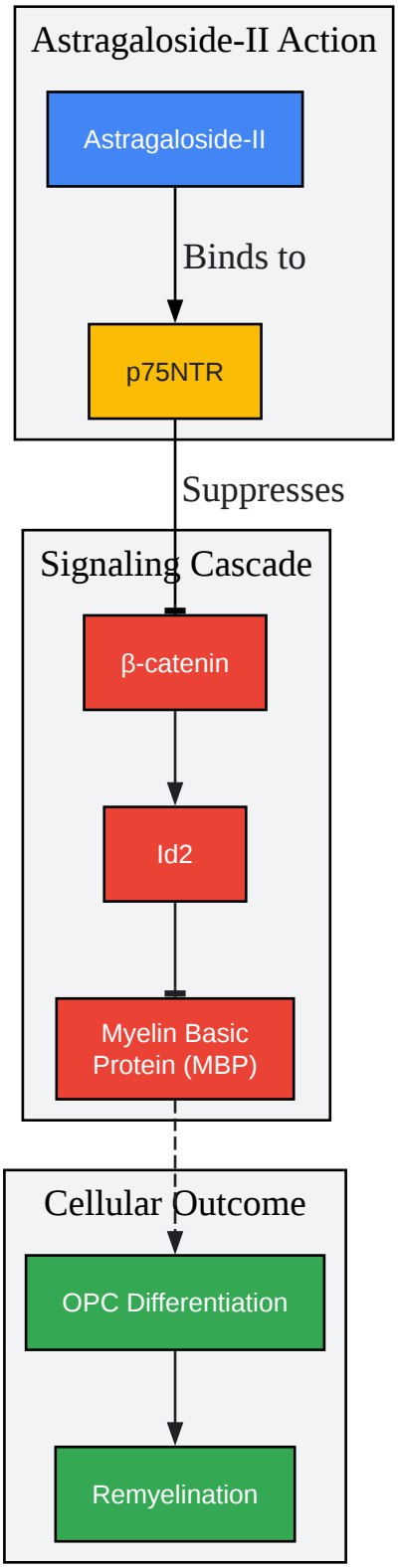
Introduction **Astragaloside-II** (AS-II), a key bioactive saponin derived from Astragalus membranaceus, is an emerging compound of interest for its neuroprotective capabilities.[1] Initial research highlights its potential to stimulate endogenous repair mechanisms within the central nervous system (CNS), particularly in the context of demyelinating diseases such as multiple sclerosis.[1][2] Unlike existing therapies that primarily focus on immunomodulation, AS-II appears to directly promote myelin repair, offering a novel therapeutic strategy.[2] These application notes provide a comprehensive overview of the methods used to assess the neuroprotective activity of **Astragaloside-II**, including its mechanism of action, detailed experimental protocols, and a framework for data presentation.

Core Mechanism of Action: Promotion of Remyelination The principal neuroprotective effect of **Astragaloside-II** identified in preliminary studies is its capacity to facilitate remyelination.[1] This process is vital for restoring neurological function in conditions characterized by the loss of the myelin sheath that insulates nerve fibers. AS-II exerts this effect by directly promoting the differentiation of oligodendrocyte precursor cells (OPCs) into mature, myelin-producing oligodendrocytes (OLs).[1][2]

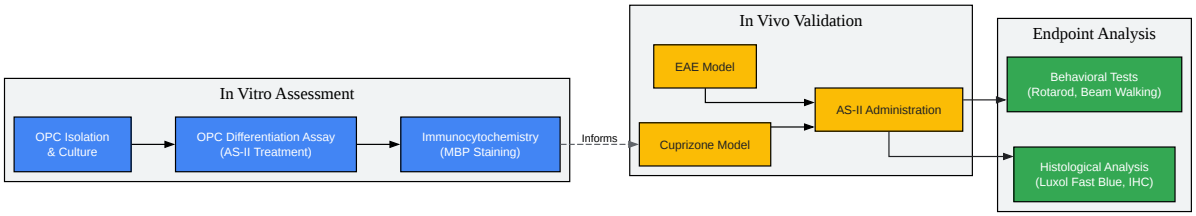
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Signaling Pathway Analysis Initial investigations have successfully identified the p75 neurotrophin receptor (p75NTR) as a direct molecular target of **Astragaloside-II**.[1][2] The binding of AS-II to p75NTR triggers a downstream signaling cascade that suppresses the β-catenin/Id2/MBP signaling axis.[1][2] This suppression is crucial for promoting the differentiation of OPCs and subsequent remyelination.[2]

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References

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- 2. Astragaloside II, a natural saponin, facilitates remyelination in demyelination neurological diseases via p75NTR receptor mediated β-catenin/Id2/MBP signaling axis in oligodendrocyte precursor cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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